

# Essential Safety and Handling Guidance for ZEN-3219

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## Compound of Interest

Compound Name: ZEN-3219

Cat. No.: B12430456

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Researchers, scientists, and drug development professionals must exercise extreme caution when handling **ZEN-3219**, a potent BET inhibitor. Due to the limited availability of a specific Safety Data Sheet (SDS), comprehensive, verified safety and disposal protocols are not publicly accessible. The information presented here is based on general best practices for handling novel research chemicals and should be supplemented with substance-specific data from the supplier before any handling occurs.

## Immediate Safety and Handling Precautions

Given the absence of a detailed SDS, a conservative approach to personal protective equipment (PPE) and handling is mandatory. The following table outlines the minimum recommended PPE and handling protocols.

Category	Minimum Requirements
Personal Protective Equipment (PPE)	
Eye Protection	
Hand Protection	
Body Protection	
Respiratory Protection	
Engineering Controls	
Ventilation	
Handling Procedures	
General	
Dispensing	
Solution Preparation	
Storage	
Conditions	
Spill & Emergency Procedures	
Spill	
Fire	
First Aid	
Disposal	
Waste	

## Chemical and Physical Properties

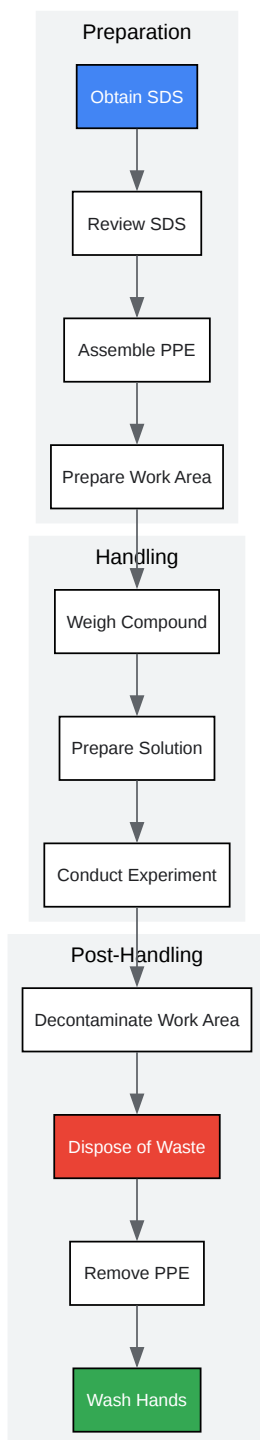
A summary of the available quantitative data for **ZEN-3219** is presented below.

Property	Value
CAS Number	1952264-34-4
Molecular Formula	C <sub>19</sub> H <sub>18</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	338.36 g/mol

## Operational Workflow for Safe Handling

The following diagram outlines the essential step-by-step process for safely handling **ZEN-3219** in a laboratory setting. Adherence to this workflow is critical to minimize exposure risk.

## ZEN-3219 Safe Handling Workflow

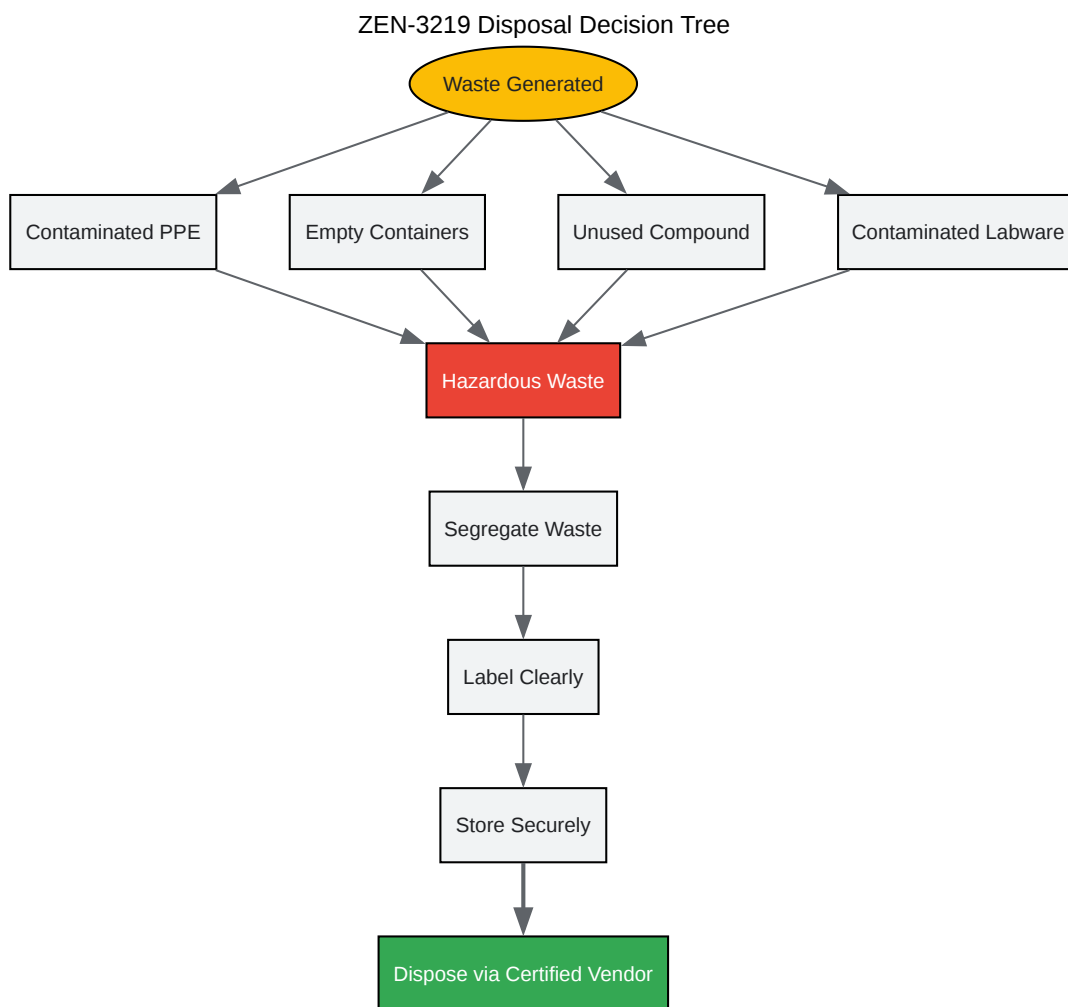


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Caption: A flowchart illustrating the critical steps for safely handling **ZEN-3219**, from preparation to disposal.

## Disposal Plan Logic

Proper disposal of **ZEN-3219** and associated waste is a critical safety consideration. The following diagram outlines the decision-making process for appropriate waste management.



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Caption: A decision tree outlining the proper disposal pathway for all waste generated during the handling of **ZEN-3219**.

Disclaimer: This information is intended as a general guide and is not a substitute for a substance-specific Safety Data Sheet. It is the responsibility of the user to obtain and review the SDS from the supplier before handling **ZEN-3219** and to ensure that all safety procedures are in accordance with their institution's policies and regulatory requirements.

- To cite this document: BenchChem. [Essential Safety and Handling Guidance for ZEN-3219]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12430456#personal-protective-equipment-for-handling-zen-3219\]](https://www.benchchem.com/product/b12430456#personal-protective-equipment-for-handling-zen-3219)

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